

# Astragaloside VI molecular targets and interactions

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## Compound of Interest

Compound Name: Astragaloside VI

Cat. No.: B2492658

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An In-depth Technical Guide on the Molecular Targets and Interactions of **Astragaloside VI**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

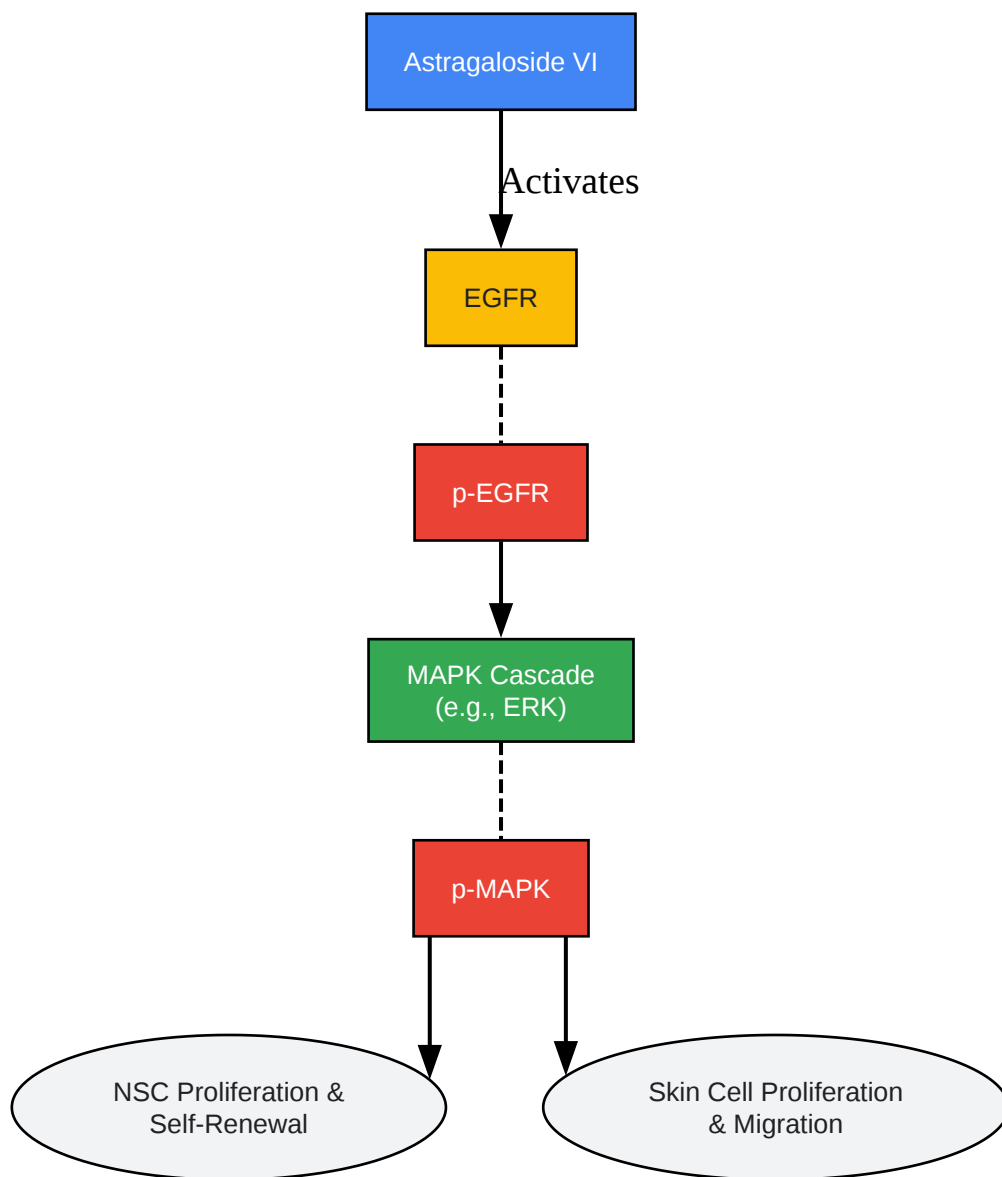
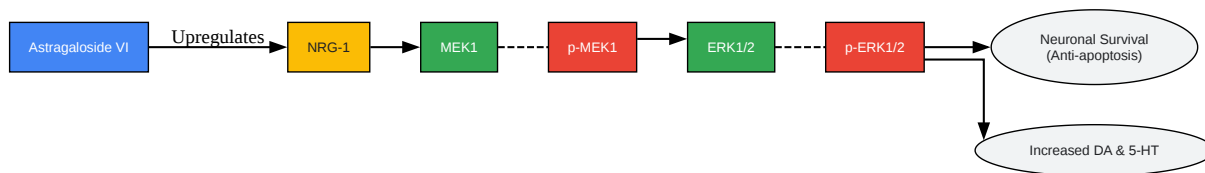
**Astragaloside VI** (AS-VI) is a cycloartane-type triterpenoid saponin isolated from the medicinal herb Radix Astragali. This plant has a long history of use in traditional Chinese medicine for treating a variety of ailments. Modern pharmacological research has begun to elucidate the molecular mechanisms underlying the therapeutic effects of its active compounds. AS-VI, in particular, has garnered attention for its neuroprotective, regenerative, and wound-healing properties. This technical guide provides a comprehensive overview of the known molecular targets and interactions of **Astragaloside VI**, with a focus on its effects on key signaling pathways. It is intended to serve as a resource for researchers and professionals involved in drug discovery and development.

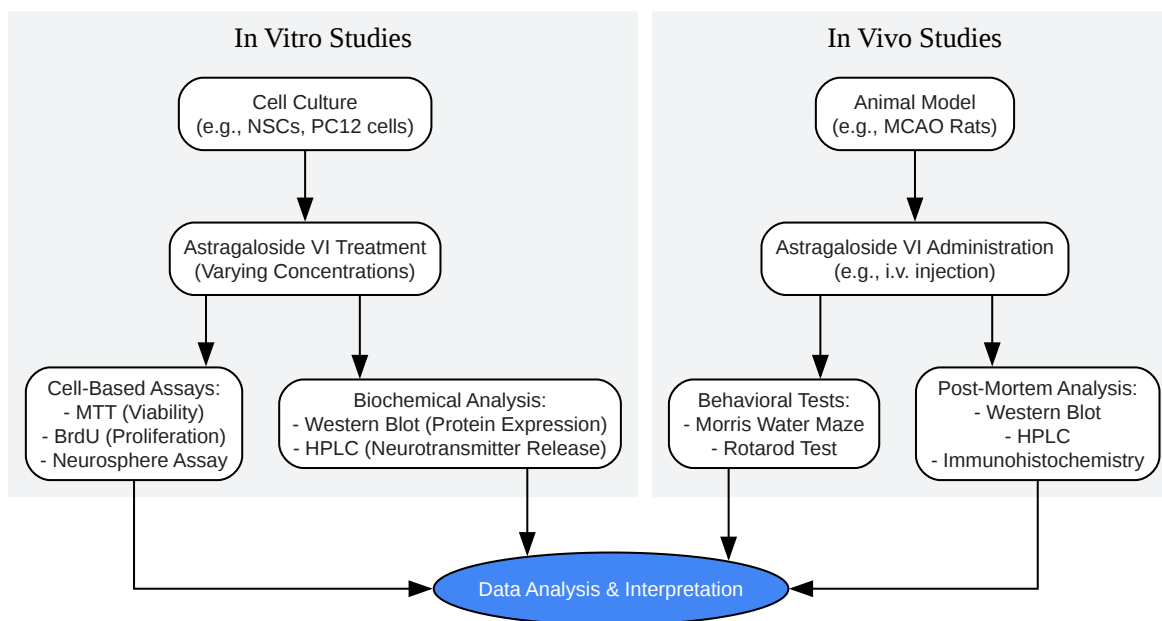
## Molecular Targets and Interactions

The primary molecular interactions of **Astragaloside VI** identified to date involve the activation of growth factor receptor signaling pathways, leading to downstream effects on cell proliferation, survival, and differentiation. The most well-documented pathways are the Neuregulin 1 (NRG-1)/MEK/ERK pathway and the Epidermal Growth Factor Receptor (EGFR)/MAPK pathway.

## NRG-1/MEK/ERK Signaling Pathway

**Astragaloside VI** has been shown to upregulate the NRG-1-mediated MEK/ERK pathway, which is crucial for neuronal cell survival.<sup>[1]</sup> This interaction is particularly relevant in the context of post-stroke depression. AS-VI treatment has been observed to restore the reduced levels of NRG-1 and increase the phosphorylation of MEK1 and ERK1/2 in both in vivo models of post-stroke depression and in vitro cell culture models.<sup>[1]</sup> The activation of this pathway by AS-VI is associated with the protection of neuronal cells from apoptosis and an increase in the levels of neurotransmitters such as dopamine (DA) and 5-hydroxytryptamine (5-HT).<sup>[1]</sup>





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## References

- 1. Astragaloside VI Ameliorates Post-Stroke Depression via Upregulating the NRG-1-Mediated MEK/ERK Pathway - PMC [pmc.ncbi.nlm.nih.gov]
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